

Technical Guide: Molecular Weight of L-Threonine- $^{13}\text{C}_4,^{15}\text{N}$

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Compound of Interest

Compound Name: *L-Threonine- $^{13}\text{C}_4,^{15}\text{N}$*

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed methodology for calculating the molecular weight of the isotopically labeled amino acid, L-Threonine- $^{13}\text{C}_4,^{15}\text{N}$. This information is critical for applications in metabolic research, quantitative proteomics (e.g., SILAC), and as an internal standard in mass spectrometry.

Introduction

L-Threonine is an essential amino acid with the standard chemical formula $\text{C}_4\text{H}_9\text{NO}_3$.^{[1][2][3][4]} The isotopically labeled variant, L-Threonine- $^{13}\text{C}_4,^{15}\text{N}$, is a stable, non-radioactive molecule where all four carbon atoms are replaced by the carbon-13 (^{13}C) isotope, and the nitrogen atom is replaced by the nitrogen-15 (^{15}N) isotope. This labeling results in a precisely defined mass shift, making it an invaluable tool for distinguishing it from its naturally occurring counterpart in complex biological samples.

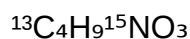
The accurate determination of its molecular weight is fundamental for instrument calibration, data analysis in mass spectrometry-based experiments, and stoichiometric calculations in various biochemical assays.

Methodology for Molecular Weight Calculation

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For an isotopically labeled compound, the specific masses of the isotopes must be used

instead of the standard atomic weights of the elements.

The molecular formula for L-Threonine- $^{13}\text{C}_4,^{15}\text{N}$ is:



The calculation involves the following steps:

- Identify each element and isotope in the molecular formula.
- Determine the number of atoms for each element and isotope.
- Obtain the precise atomic mass for each specific isotope (^{13}C , ^{15}N) and the standard atomic weight for the unlabeled elements (H, O).
- Calculate the total mass for each component by multiplying the atom count by its corresponding atomic mass.
- Sum the total masses of all components to determine the final molecular weight.

The logical workflow for this calculation is illustrated in the diagram below.

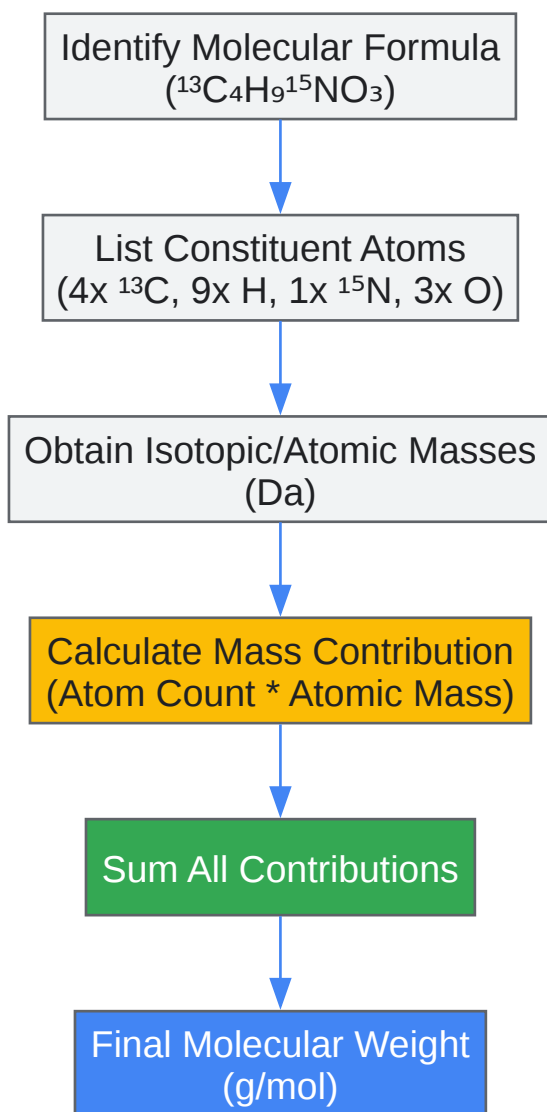


Diagram 1: Workflow for Molecular Weight Calculation

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Diagram 1: Workflow for Molecular Weight Calculation

Data Presentation

The calculation of the molecular weight for L-Threonine-¹³C₄,¹⁵N is based on the precise atomic masses of its constituent isotopes. These values are summarized in the table below.

Element / Isotope	Symbol	Number of Atoms	Atomic Mass (Da)	Total Mass Contribution (Da)
Carbon-13	¹³ C	4	13.003355	52.013420
Hydrogen	H	9	1.008	9.072
Nitrogen-15	¹⁵ N	1	15.000109	15.000109
Oxygen	O	3	15.999	47.997
Total	124.082529			

Note: The standard atomic weights for Hydrogen and Oxygen are used as they are not specified as isotopically labeled.[5] The isotopic masses for ¹³C and ¹⁵N are used as specified in the compound name.

Conclusion

Based on the summation of the precise isotopic and atomic masses of its constituent atoms, the calculated molecular weight of L-Threonine-¹³C₄,¹⁵N is 124.083 g/mol (rounded to three decimal places).

This value represents the monoisotopic mass, which is the most relevant value for high-resolution mass spectrometry analysis. Researchers and professionals in drug development should use this value for accurate quantification and identification of this labeled standard in experimental settings.

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References

- 1. CAS 72-19-5: L-Threonine | CymitQuimica [cymitquimica.com]

- 2. L-Threonine | C₄H₉NO₃ | CID 6288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Threonine [webbook.nist.gov]
- 4. 72-19-5 CAS MSDS (L-Threonine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Oxygen - Wikipedia [en.wikipedia.org]
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